Technical Guide: Synthesis of 4-Bromoisoquinolin-7-ol

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Compound of Interest	
Compound Name:	*4-Bromoisoquinolin-7-ol*
CAS No.:	*1783631-45-7*
Cat. No.:	*B1446597*

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Executive Summary & Retrosynthetic Analysis

The synthesis of **4-Bromoisoquinolin-7-ol** (1) presents a regiochemical challenge. Electrophilic bromination of 7-hydroxyisoquinoline typically favors the 8-position (ortho to the hydroxyl) rather than the desired 4-position (pyridine ring).[1] Consequently, a direct bromination approach is often low-yielding or non-selective.[1]

The authoritative industrial route employs a displacement-demethylation strategy.[1] The synthesis constructs the 4,7-functionalized core via a dibromide intermediate, selectively installs the oxygen functionality at C7 via nucleophilic aromatic substitution (

), and concludes with demethylation.

Retrosynthetic Pathway[1]

- Target: **4-Bromoisoquinolin-7-ol**
- Precursor: 4-Bromo-7-methoxyisoquinoline[1]
- Intermediate: 4,7-Dibromoisoquinoline[2][3]

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- Starting Material: 7-Bromoisoquinoline (or 7-aminoisoquinoline precursor)[1]

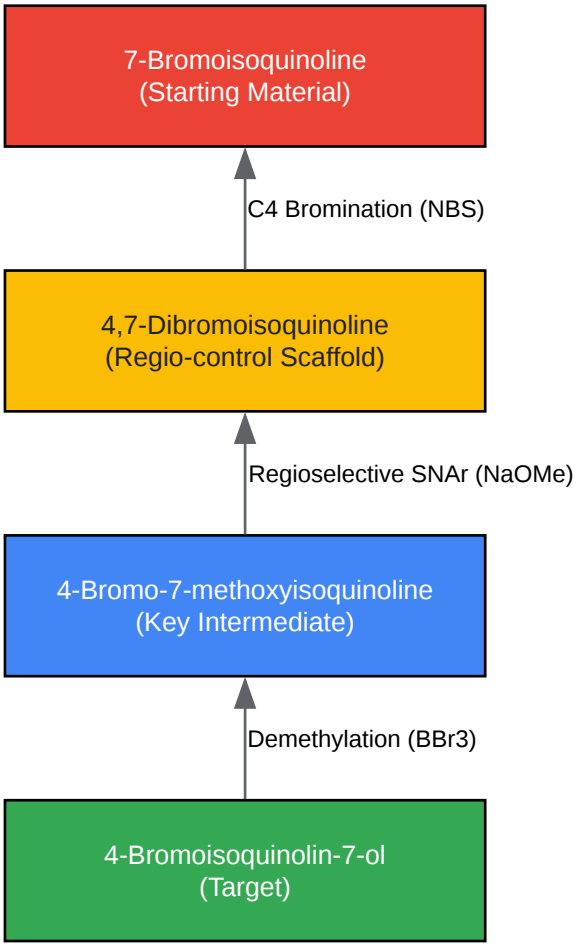

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Figure 1: Retrosynthetic logic prioritizing the installation of the C4-Bromine prior to establishing the C7-Hydroxyl group.

Detailed Experimental Protocol

Phase 1: Construction of the Dibromo Scaffold

Objective: Install a bromine atom at the C4 position of the isoquinoline ring. Starting Material: 7-Bromoisoquinoline.[1][4] (Note: If starting from 1,2,3,4-tetrahydroisoquinoline, a Sandmeyer reaction sequence via 7-aminoisoquinoline is required to generate 7-bromoisoquinoline first).

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[1]

Protocol:

- Setup: Charge a round-bottom flask with 7-bromoisoquinoline (15.0 g, 72 mmol) and glacial acetic acid (30 mL).
- Addition: Add N-bromosuccinimide (NBS) (19.3 g, 110 mmol, 1.5 equiv) in a single portion.
- Reaction: Heat the mixture to 100°C under a nitrogen atmosphere. Stir overnight (approx. 12–16 hours).
    - Mechanistic Insight: Acetic acid promotes the electrophilic bromination at C4, the most electron-rich position of the pyridine ring in the absence of strong activating groups on the benzene ring.
- Workup: Cool to room temperature. Dilute with water (10 mL). Neutralize carefully with saturated aqueous NaOH (exothermic).[1]
- Extraction: Extract with ethyl acetate (3 x 100 mL). Dry combined organics over anhydrous , filter, and concentrate.
- Purification: Flash column chromatography (Silica gel, Petroleum ether/Ethyl acetate 15:1).
- Yield: ~6.0 g (29%) of 4,7-Dibromoisoquinoline as a yellow solid.

Phase 2: Regioselective Methoxylation

Objective: Selectively displace the C7-bromide with a methoxy group while retaining the C4-bromide. Criticality: This step utilizes the differential reactivity of the C7 position under forcing conditions.[1]

Reaction:

Protocol:

- Setup: In a microwave vial, dissolve 4,7-dibromoisoquinoline (1.0 g, 3.5 mmol) in a mixture of DMSO/Methanol (4:3 ratio, 10 mL).

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- Reagent: Add Sodium Methanolate (NaOMe) (0.3 g, 5.6 mmol, 1.6 equiv).
- Reaction: Seal and heat in a microwave reactor at 140°C for 1 hour.
  - Note: Conventional heating may require significantly longer times (24-48h) and result in lower yields due to competing degradation or bis-substitution.[1]
- Workup: Pour into water/brine. Extract with ethyl acetate.[1][5]
- Purification: Flash column chromatography (Silica gel, Petroleum ether/Ethyl acetate 10:1).
- Yield: ~180 mg (22%) of 4-Bromo-7-methoxyisoquinoline.
  - Data Verification:

    H NMR (400 MHz, DMSO-

)

    9.21 (s, 1H), 8.59 (s, 1H), 7.99 (d, J=8.8 Hz, 1H), 7.63 (d, J=2.4 Hz, 1H), 7.57-7.60 (m, 1H), 3.95 (s, 3H).[6][7]

Phase 3: Demethylation to Target

Objective: Reveal the hydroxyl group to yield the final product.

Reaction:

Protocol:

- Setup: Dissolve 4-bromo-7-methoxyisoquinoline (110 mg, 0.46 mmol) in anhydrous Dichloromethane (DCM) (2 mL) under inert atmosphere (

  or Ar).
- Addition: Cool to -20°C. Slowly add Boron Tribromide (

) (1.0 M in DCM, 4.6 mL, 4.6 mmol, 10 equiv) dropwise.
  - Safety:

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reacts violently with moisture.[1] Use strictly anhydrous conditions.

- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours.
- Quench: Cool to 0°C. Quench dropwise with Methanol (very exothermic). Dilute with saturated

  to pH ~7-8.
- Isolation: Extract with DCM or EtOAc. Wash with brine, dry over

  , and concentrate.
- Yield: ~60 mg (58%) of **4-Bromoisoquinolin-7-ol**.

Process Data Summary

Step	Transformation	Reagents	Key Conditions	Typical Yield
1	Bromination (C4)	NBS, AcOH	100°C, 12h	29%
2	Methoxylation (C7)	NaOMe, DMSO/MeOH	140°C (MW), 1h	22%
3	Demethylation	, DCM	-20°C RT, 12h	58%

Overall Yield: ~3.7% from 7-bromoisoquinoline.[1] While low, this route provides high regiochemical certainty compared to direct bromination methods.[1]

Mechanistic Pathway & Workflow

The following diagram illustrates the chemical logic, highlighting the pivotal regioselective substitution at Step 2.

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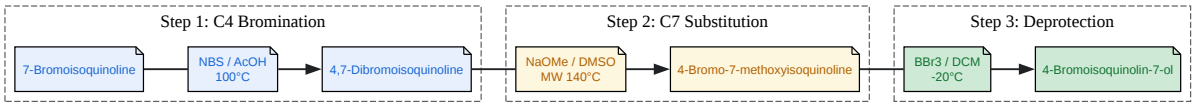

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Figure 2: Step-wise transformation workflow.[1] Note the use of Microwave (MW) energy in Step 2 to overcome the activation barrier for nucleophilic substitution on the benzene ring.

References

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